

molecular weight and formula of Chlorodiisopropylphosphine

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Compound of Interest

Compound Name: Chlorodiisopropylphosphine

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An In-depth Technical Guide to Chlorodiisopropylphosphine

For Researchers, Scientists, and Drug Development Professionals

Chlorodiisopropylphosphine is a pivotal organophosphorus compound, widely recognized in synthetic chemistry as a versatile intermediate and precursor to valuable phosphine ligands. Its distinct reactivity, stemming from the phosphorus-chlorine bond and sterically demanding isopropyl groups, makes it an essential reagent in catalysis, materials science, and pharmaceutical development. This document provides a comprehensive overview of its chemical properties, synthesis protocols, and key applications.

Core Properties and Data

Chlorodiisopropylphosphine is a colorless to light yellow liquid that is reactive with water and oxygen.^[1] Due to its reactivity and flammability, it requires careful handling and storage under inert conditions.^{[1][2]}

Below is a summary of its key quantitative data:

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₄ CIP	[3][4]
Molecular Weight	152.60 g/mol	[1][3]
CAS Number	40244-90-4	[2][4]
Density	0.959 g/mL at 25 °C	[1][2]
Boiling Point	69 °C at 33 mmHg 46-47 °C at 10 mmHg	[2] [1]
Refractive Index	n _{20/D} 1.475	[2]
Flash Point	4 °C (39.2 °F) - closed cup	

Applications in Research and Development

The utility of **chlorodiisopropylphosphine** is primarily centered on its role as a precursor for synthesizing more complex organophosphorus compounds.[5]

- **Ligand Synthesis:** It is a fundamental building block for creating a diverse array of phosphine ligands. These ligands are crucial in transition metal catalysis, where they modulate the metal center's activity and selectivity in reactions like cross-coupling, which are vital in pharmaceutical manufacturing.[2][6][7]
- **Catalysis:** The phosphine derivatives of this compound are used to develop highly efficient catalysts for organic synthesis and polymer chemistry.[5][6]
- **Materials Science:** It is employed in creating advanced materials, including flame retardants, polymers, and coatings, where its phosphorus content contributes unique chemical properties.[2][6]
- **Drug Development:** The compound plays a role in the synthesis of active pharmaceutical ingredients (APIs).[6] It is also used in chemical biology research to aid in understanding biological processes.[6]

Experimental Protocol: Synthesis via Grignard Reaction

The most common and effective method for synthesizing **chlorodiisopropylphosphine** is the reaction of phosphorus trichloride (PCl_3) with a Grignard reagent, isopropylmagnesium chloride ($(\text{CH}_3)_2\text{CHMgCl}$).^[1] This method provides a superior yield of the desired monochloro derivative compared to reactions with less sterically hindered Grignard reagents.^[1]



Detailed Methodology:

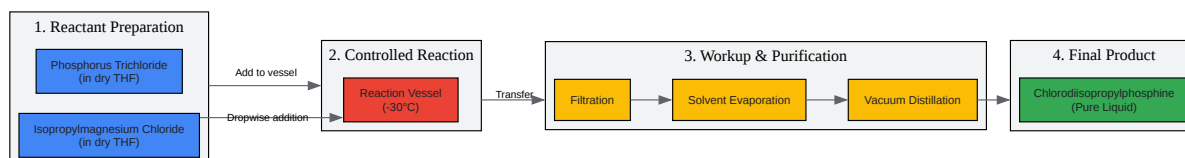
This protocol is based on procedures outlined in multiple patents, which aim to optimize yield and safety by using tetrahydrofuran (THF) as a solvent instead of the more hazardous diethyl ether.^[8]^[9]

- Reagent Preparation:
 - All glassware must be oven-dried and assembled under an inert atmosphere (e.g., nitrogen or argon).
 - Tetrahydrofuran (THF) must be dried and distilled prior to use.^[8]
 - Phosphorus trichloride and isopropyl chloride should be redistilled.^[8]
 - Magnesium turnings should be activated, for example, by treatment with dilute acid, followed by washing and drying.^[8]
- Formation of Grignard Reagent:
 - In a reaction flask under an inert atmosphere, prepare isopropylmagnesium chloride by reacting activated magnesium turnings with isopropyl chloride in dry THF.
- Reaction with Phosphorus Trichloride:
 - In a separate, appropriately sized reaction vessel equipped with a mechanical stirrer, dropping funnel, and thermometer, place a solution of phosphorus trichloride in dry THF.

- Cool the PCl_3 solution to the optimal reaction temperature, typically between $-30\text{ }^\circ\text{C}$ and $-45\text{ }^\circ\text{C}$.^{[8][9]}
- Slowly add the prepared isopropylmagnesium chloride solution dropwise to the cooled PCl_3 solution over a period of approximately 1.25 hours, while maintaining the low temperature and vigorous stirring.^{[8][9]} The molar ratio of PCl_3 to isopropyl chloride used to make the Grignard reagent should be optimized, with ratios around 1:1.8 often cited for best results.^{[8][9]}
- Workup and Purification:
 - After the addition is complete, allow the reaction mixture to stir at low temperature for a designated period before slowly warming to room temperature.
 - The reaction is quenched, and magnesium salts are precipitated. In some procedures, 1,4-dioxane is added to facilitate the removal of magnesium halides.^[10]
 - The resulting slurry is filtered under an inert atmosphere to remove the solid magnesium salts.
 - The solvent (THF) is removed from the filtrate under reduced pressure.
 - The crude product is then purified by vacuum distillation to yield pure **chlorodiisopropylphosphine**.

Visualized Workflow: Synthesis of Chlorodiisopropylphosphine

The following diagram illustrates the key stages of the synthesis protocol described above.



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Caption: Workflow for the synthesis of **Chlorodiisopropylphosphine**.

Reactivity and Handling

Chlorodiisopropylphosphine is a reactive chemical that serves as an intermediate for further chemical synthesis.^[2]

- **Reaction with Nucleophiles:** It readily reacts with Grignard reagents or organolithium compounds to form tertiary phosphines (R_2PR').^[1]
- **Reaction with Alcohols/Phenols:** In the presence of a base, it reacts with alcohols and phenols to produce phosphinites (R_2POR'), which are also valuable ligands.^[1]
- **Safety and Handling:** The compound is classified as a flammable liquid and is corrosive.^[1] It reacts with water, releasing toxic and corrosive fumes. Therefore, it must be handled in a fume hood under anhydrous and inert conditions. Appropriate personal protective equipment (PPE), including gloves and eye protection, is mandatory. Store in a refrigerator under an inert atmosphere.^[2]

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References

- 1. Chlorodiisopropylphosphine - Wikipedia [en.wikipedia.org]
- 2. Chlorodiisopropylphosphine | 40244-90-4 [chemicalbook.com]
- 3. Chlorodiisopropylphosphine | C6H14ClP | CID 538967 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. Chlorodiisopropylphosphine CAS#: 40244-90-4 [amp.chemicalbook.com]
- 6. chemimpex.com [chemimpex.com]
- 7. Chlorodiisopropylphosphine [myskinrecipes.com]
- 8. CN1724548A - The synthetic method of diisopropyl phosphine chloride - Google Patents [patents.google.com]
- 9. CN100432082C - Synthesis method of chloro diisopropyl phosphine - Google Patents [patents.google.com]
- 10. pubs.acs.org [pubs.acs.org]
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